

Performance Comparison of Methyl 9-Decenoate vs. Methyl 10-Undecenoate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Methyl 9-decenoate

CAS No.: 25601-41-6

Cat. No.: S1897233

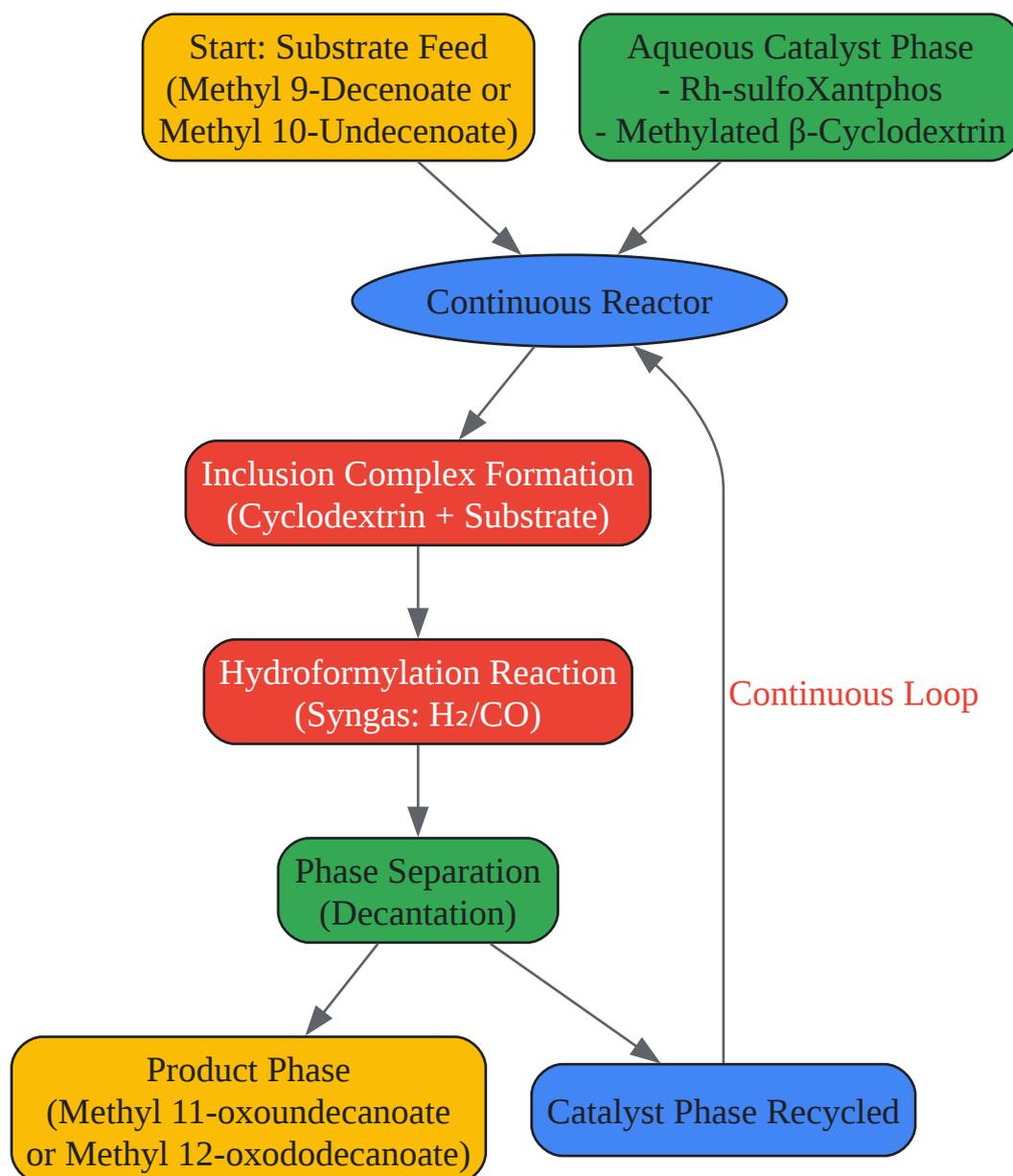
[Get Quote](#)

Feature	Methyl 9-Decenoate (from Rapeseed Oil)	Methyl 10-Undecenoate (from Castor Oil)
Hydroformylation Product	Methyl 11-oxoundecanoate [1]	Methyl 12-oxododecanoate [1]
Catalyst System	Rh-sulfoXantphos with randomly methylated β -cyclodextrin (CD) in an aqueous biphasic system [1]	Rh-sulfoXantphos with randomly methylated β -cyclodextrin (CD) in an aqueous biphasic system [1]
Key Role of Cyclodextrin	Acts as a phase-transfer agent, forming inclusion complexes with the substrate to enhance availability in the catalyst phase and enable efficient catalyst recycling [1]	Acts as a phase-transfer agent, forming inclusion complexes with the substrate to enhance availability in the catalyst phase and enable efficient catalyst recycling [1]
Optimization Method	Design of Experiments (DoE); 39 experiments to determine optimal conditions (e.g., CD/Rh ratio, temperature) [1]	Design of Experiments (DoE); 39 experiments to determine optimal conditions (e.g., CD/Rh ratio, temperature) [1]
Continuous Process Performance	Space-Time Yield (STY): Excellent ($76.5 \text{ kg h}^{-1} \text{ m}^{-3}$ achieved in miniplant) [1]	Space-Time Yield (STY): Excellent ($76.5 \text{ kg h}^{-1} \text{ m}^{-3}$ achieved in miniplant) [1]

Feature	Methyl 9-Decenoate (from Rapeseed Oil)	Methyl 10-Undecenoate (from Castor Oil)
	Rhodium Loss: Very low (0.018% per hour) [1]	Rhodium Loss: Very low (0.018% per hour) [1]
	Rhodium in Product: As low as 79 ppb [1]	Rhodium in Product: As low as 79 ppb [1]
	Product per Catalyst Lost: 4.4 kg of product per mg of rhodium catalyst lost [1]	Product per Catalyst Lost: 4.4 kg of product per mg of rhodium catalyst lost [1]

Detailed Experimental Protocol

The high performance for both substrates is achieved through a specific, optimized continuous process. The workflow and key stages are summarized in the diagram below.



[Click to download full resolution via product page](#)

Key Experimental Conditions and Methodology [1]:

- **Catalyst System:** The reaction uses a water-soluble rhodium complex with the **sulfoXantphos ligand**, which is crucial for high regioselectivity towards the linear aldehyde and for retaining the catalyst in the aqueous phase.
- **Reaction Medium:** An **aqueous biphasic system** is used, with the catalyst dissolved in the water phase and the substrate/product forming a separate organic phase.

- **Process Intensification:** Randomly methylated β -cyclodextrin is added as a mass-transfer agent. Its conical cavity forms inclusion complexes with the non-polar substrate molecules, significantly increasing their concentration in the aqueous catalyst phase and thus boosting the reaction rate.
- **Parameter Optimization:** A **Design of Experiments (DoE)** approach was used to efficiently find the optimal conditions, varying parameters like:
 - **CD/Rh ratio:** Between 100 and 750.
 - **Temperature:** Between 100°C and 160°C.
 - **Catalyst concentration:** Up to 2.2 mmol/L.
 - **Phase ratio (organic/aqueous):** Between 0.2 and 0.8.
- **Continuous Operation:** The optimized conditions were successfully transferred to a **continuously operated miniplant**. The product phase is separated from the catalyst aqueous phase via **decantation**, allowing for efficient catalyst recycling. The system demonstrated stable operation with minimal rhodium loss over time.

Interpretation of Comparative Data

The experimental data shows that **both methyl 9-decenoate and methyl 10-undecenoate perform exceptionally well under the described hydroformylation process**, with no significant difference in key performance metrics like space-time yield or catalyst loss [1]. The choice between them would therefore depend on other factors:

- **Feedstock Origin and Supply:** Methyl 10-undecenoate is derived from **castor oil**, while **methyl 9-decenoate** is obtained from the ethenolysis of **rapeseed oil** (and similar oils) [1]. Availability and regional supply chain considerations may influence the choice.
- **Final Application:** The resulting platform chemicals have different chain lengths (C11 vs. C12). This will influence the properties of the downstream products (e.g., polyesters, polyamides) and should be selected based on the desired material characteristics [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Continuous Production of Bifunctional Platform Chemicals From Plant... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Performance Comparison of Methyl 9-Decenoate vs. Methyl 10-Undecenoate]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1897233#methyl-9-decenoate-methyl-10-undecenoate-hydroformylation-performance]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com